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Physical properties of Veratraldehyde (melting point, boiling point)

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An In-depth Technical Guide to the Physical Properties of Veratraldehyde

Introduction

Veratraldehyde (3,4-dimethoxybenzaldehyde) is an aromatic aldehyde widely utilized in the pharmaceutical, flavor, and fragrance industries.[1] Its pleasant, woody, vanilla-like aroma makes it a popular ingredient, but for researchers, scientists, and drug development professionals, a thorough understanding of its physical properties is critical for its application in synthesis, formulation, and quality control.[2] This guide provides a detailed overview of the melting and boiling points of **veratraldehyde**, complete with experimental protocols for their determination.

Physical Properties of Veratraldehyde

Veratraldehyde is a crystalline solid at room temperature, typically appearing as white to pale yellow or light peach-colored crystals or powder.[1][3][4] It is known to oxidize in the air to the odorless veratric acid.[2][5] The compound is slightly soluble in cold water but soluble in hot water, ethanol, and various organic solvents.[1][3][5]

Quantitative Data

The melting and boiling points of **veratraldehyde** have been reported across various sources. These values are summarized in the table below for easy comparison. The slight variations can be attributed to different experimental conditions and sample purity.



Physical Property	Temperature Range (°C)	Pressure
Melting Point	40 - 43 °C	N/A
43 - 45 °C[5]	N/A	
44.5 - 45 °C[2][5]	N/A	_
43 - 46 °C[1]	N/A	_
Boiling Point	281 °C[3][4][6][7]	760 mmHg[3]

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is fundamental for verifying the identity and purity of a substance.[8] Impurities typically cause a depression of the melting point and an increase in its range, while for the boiling point, non-volatile impurities can cause an elevation. [8][9]

Melting Point Determination (Capillary Method)

This method is widely used due to its accuracy and the small sample size required.[8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (sealed at one end)
- Calibrated thermometer
- Spatula
- Mortar and pestle (if sample needs to be pulverized)

Procedure:



- Sample Preparation: A small amount of dry veratraldehyde is placed on a clean, dry surface. The open end of a capillary tube is pushed into the sample, trapping a small amount of the solid.[10] The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 1-2 mm.[10]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer's bulb.[10] This assembly is then placed into the heating block of a melting point apparatus or a heated oil bath (Thiele tube).[8]
- Heating: The apparatus is heated rapidly to a temperature approximately 10-15°C below the
 expected melting point of veratraldehyde. Then, the heating rate is slowed to about 1-2°C
 per minute to ensure thermal equilibrium.[8]
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal of the solid melts is recorded as the end of the melting range.[8][11] For a pure compound, this range should be narrow, typically 0.5-1.0°C.[8][10]

Boiling Point Determination (Distillation Method)

For determining the boiling point of a substance available in sufficient quantity (typically >5 mL), the simple distillation method is standard.[9]

Apparatus:

- Distilling flask
- Condenser
- Receiving flask
- Calibrated thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

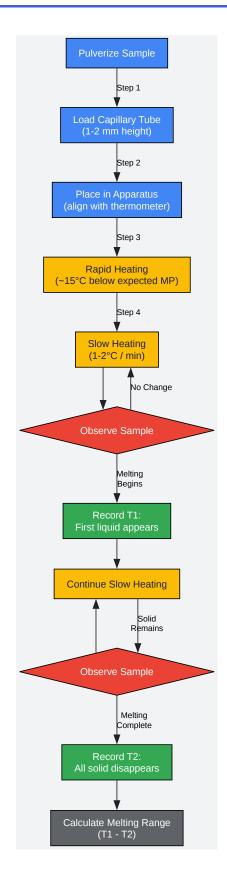


- Apparatus Setup: The veratraldehyde sample is placed in the distilling flask along with a
 few boiling chips to ensure smooth boiling. The thermometer is positioned so that the top of
 its bulb is level with the bottom of the side-arm leading to the condenser.
- Heating: The flask is heated gently. As the liquid boils, the vapor rises, and its temperature is measured by the thermometer.
- Observation and Recording: The temperature is recorded when it becomes constant. This
 stable temperature, observed during the distillation of the bulk of the liquid, is the boiling
 point. It represents the temperature at which the vapor pressure of the liquid equals the
 atmospheric pressure.[12] It is crucial to record the barometric pressure at the time of the
 experiment, as boiling point is pressure-dependent.[9]

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the determination of a compound's melting point using the capillary method.





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